

# Personal protective equipment for handling 5-(p-Methylphenyl)-5-phenylhydantoin

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## Compound of Interest

Compound Name: 5-(p-Methylphenyl)-5-phenylhydantoin

Cat. No.: B026451

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## Essential Safety and Handling Guide for 5-(p-Methylphenyl)-5-phenylhydantoin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(p-Methylphenyl)-5-phenylhydantoin**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

### Chemical Identifier and Hazard Information

Identifier	Value
CAS Number	51169-17-6[1]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	266.29 g/mol [1]
Signal Word	Warning[1][2]
Hazard Statements	H302 (Harmful if swallowed), H351 (Suspected of causing cancer), H361 (Suspected of damaging fertility or the unborn child)[1][2]
Hazard Classifications	Acute Toxicity 4 (Oral), Carcinogenicity 2, Reproductive Toxicity 2[2]

## Personal Protective Equipment (PPE)

Strict adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory when handling **5-(p-Methylphenyl)-5-phenylhydantoin**.

Protection Type	Specific Requirement	Standard
Respiratory Protection	Dust mask/respirator with particle filter	NIOSH approved N95 (US) or EN 143 P3 (EU)[1][2]
Eye Protection	Chemical safety goggles or faceshield	OSHA 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Consult manufacturer's specifications for chemical compatibility.
Body Protection	Laboratory coat, long-sleeved garments, closed-toe shoes	Standard laboratory practice

## Operational Plan: Step-by-Step Handling Procedures

A designated area, such as a chemical fume hood or a glove box, must be established for all work involving **5-(p-Methylphenyl)-5-phenylhydantoin**. This area should be clearly marked with warning signs indicating the presence of a carcinogenic and reproductive toxin.

## Preparation and Weighing

- Preparation: Before handling the compound, ensure that the designated area is clean and uncluttered. All necessary equipment, including weighing paper, spatulas, and waste containers, should be placed within the containment area.
- Weighing:
  - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
  - Use a disposable weighing boat or paper to avoid contamination of the balance.
  - Handle the powder gently to prevent aerosolization.
  - Close the primary container immediately after dispensing the required amount.

## Dissolving and Transferring

- Solvent Addition: If preparing a solution, add the solvent to the weighed powder slowly and carefully within the designated containment area.
- Transfer: When transferring the compound or its solutions, use sealed, secondary containers to prevent spills during transport within the laboratory.

## Emergency Procedures

### Accidental Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Spill Response

- Evacuate: Immediately evacuate the area and alert others.
- Contain: If it is safe to do so, prevent the spread of the powder by covering it with a damp absorbent material. Do not dry sweep, as this can generate dust.
- Decontaminate:
  - Wear the appropriate PPE, including respiratory protection.
  - Gently cover the spill with an absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
  - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
  - Clean the spill area with a detergent solution and water, collecting the cleaning materials for hazardous waste disposal.
- Ventilate: Ventilate the area thoroughly.

## Disposal Plan

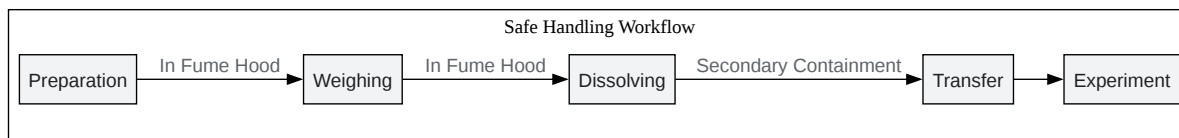
All waste materials contaminated with **5-(p-Methylphenyl)-5-phenylhydantoin** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	Includes excess compound, contaminated weighing papers, gloves, and other disposable labware.
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1. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.	
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2. The container should be stored in a designated satellite accumulation area.	
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Liquid Waste	Includes solutions of the compound and contaminated cleaning solutions.
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1. Collect in a dedicated, clearly labeled, and sealed hazardous waste container suitable for liquids.	
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2. The container should be stored in secondary containment within a designated satellite accumulation area.	
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Note: All waste disposal must comply with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream classification and disposal procedures.

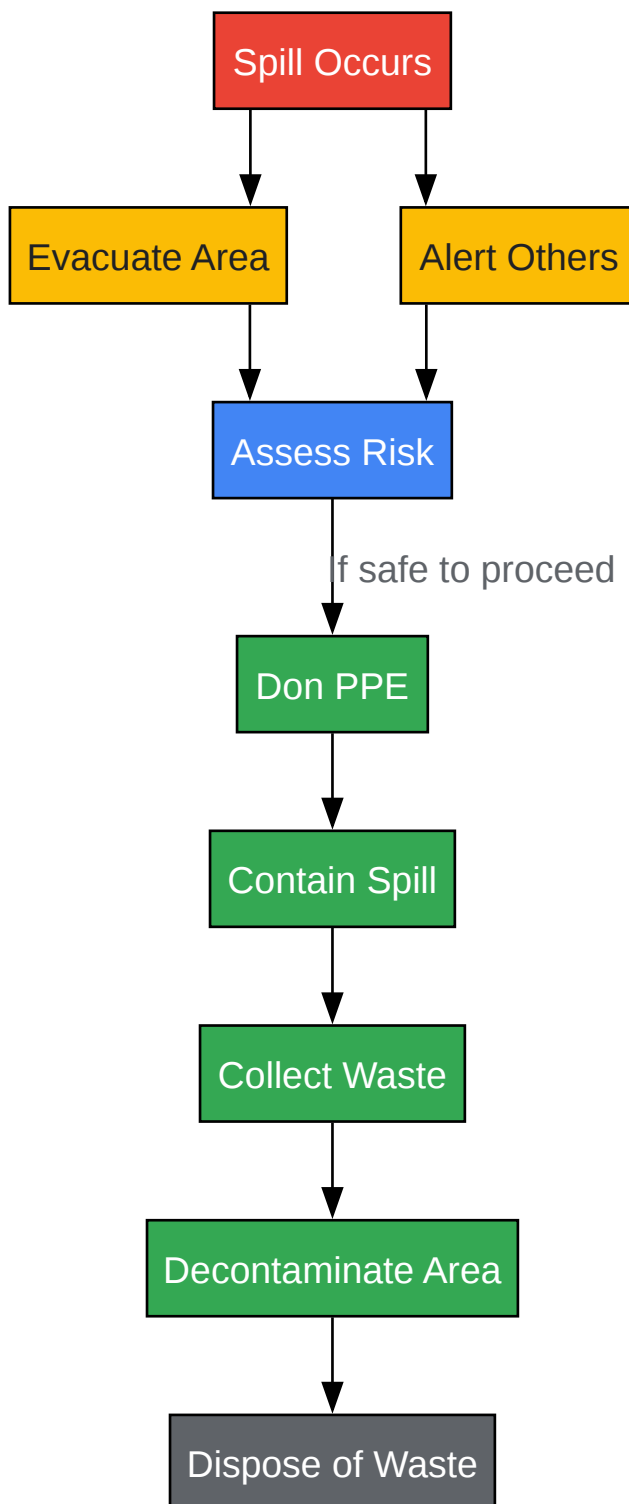
## Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling and emergency response.



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Caption: Workflow for the safe handling of **5-(p-Methylphenyl)-5-phenylhydantoin**.



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Caption: Step-by-step emergency response plan for a chemical spill.

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## References

- 1. Hazardous Material Spill | Emergency Information [emergency.weill.cornell.edu]
- 2. CCOHS: Spill Response - Chemicals [ccohs.ca]
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